Personal protective equipment for handling ML365

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Compound of Interest

Compound Name:	*ML365*
Cat. No.:	*B15586086*

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Essential Safety and Handling Guide for ML365

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure personal safety and maintain the integrity of experimental results. This guide provides essential, immediate safety and logistical information for the use and disposal of **ML365** (CAS Number: 947914-18-3), a selective two-pore domain potassium channel KCNK3/TASK1 inhibitor.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **ML365**.

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PPE Category	Item	Specification/Standard	Purpose
Eye Protection	Safety Goggles	ANSI Z87.1-compliant, chemical splash goggles.[1]	Protects eyes from splashes, dust, or aerosols of the compound.[1]
Face Shield	To be worn over safety goggles.[1]	Provides an additional layer of protection for the face during splash-prone procedures.[1]	
Hand Protection	Gloves	Chemical-resistant nitrile gloves.[1]	Prevents skin contact with the compound. Double-gloving is recommended for added safety.[1][2]
Body Protection	Laboratory Coat	Full-length, buttoned, with long sleeves.[1]	Protects skin and personal clothing from contamination.[1]
Closed-toe Shoes	Sturdy, non-perforated shoes covering the entire foot.[1]	Protects feet from spills and dropped objects.[1]	
Respiratory Protection	Fume Hood	Properly functioning chemical fume hood.[1]	To be used when handling the solid compound or preparing solutions to avoid inhalation of dust or aerosols.[1]
Respirator	N95 or higher, based on risk assessment.[3]	May be required for specific procedures where aerosolization is likely and a fume hood is not feasible.[3]	

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Operational Plan: Handling and Experimental Protocols

Handling Procedures:

- Preparation: Before handling **ML365**, ensure all required PPE is correctly worn.[1] All work with solid **ML365** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation risks.[1]
- Weighing and Solution Preparation: When weighing the solid compound, use a draft shield to prevent the powder from becoming airborne. Prepare solutions by slowly adding the solvent to the solid to avoid splashing.[1]
- Transport: When moving solutions of **ML365** within the laboratory, use sealed, shatter-resistant containers placed within a secondary container to prevent spills.[1]

Spill Management:

In the event of a spill, evacuate the area and prevent others from entering. For a small spill, if you are trained and it is safe to do so, use an inert absorbent material to contain the substance. Collect the absorbed material and contaminated debris into a designated hazardous waste container. For large spills, or if you are not equipped to handle the spill, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

Disposal Plan

Proper disposal of **ML365** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Dispose of unused solid **ML365** as hazardous chemical waste in a clearly labeled, sealed container.[4] Contaminated items such as pipette tips, gloves, and empty vials should be collected in a designated hazardous waste bag or container.[3]
- Liquid Waste (Solutions): Collect solutions of **ML365** in a dedicated, sealed, and chemically compatible waste container. The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: 2-methoxy-N-[3-[(3-methylbenzoyl)amino]phenyl]-benzamide.[5] Never dispose of solutions containing **ML365** down the drain.

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- Empty Containers: Thoroughly rinse empty containers that held **ML365**. The first rinse should be collected as hazardous waste. For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[4]

- Decontamination: Decontaminate all work surfaces and equipment that have come into contact with **ML365** using an appropriate solvent and cleaning agent. Collect all cleaning materials as hazardous waste.

Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed hazardous waste contractor.[4]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **ML365** in a laboratory setting, emphasizing key safety checkpoints.

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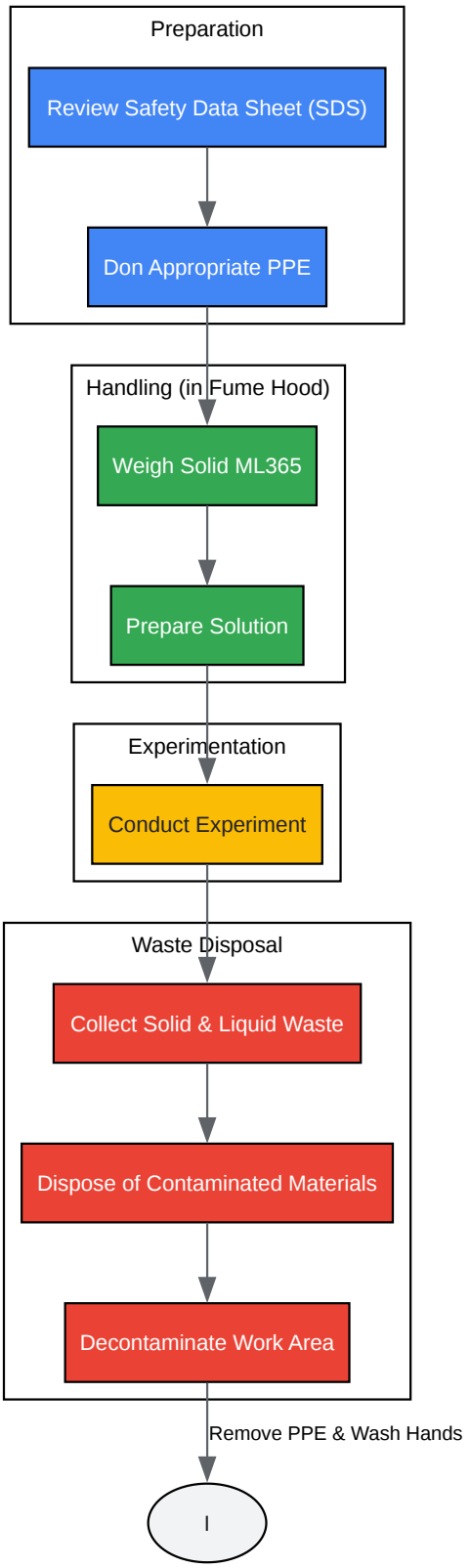

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Caption: Workflow for safe handling of **ML365** from preparation to disposal.

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